# Application Notes and Protocols for Pigment Violet 2 in Water-Based Systems

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Pigment Violet 2* |
| *CAS No.:* | *1326-04-1* |
| *Cat. No.:* | *B1143388* |

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Introduction

**Pigment Violet 2** (C.I. 45175:1) is a bright, reddish-purple organic pigment belonging to the triarylcarbonium chemical class.[1][2] It is valued for its high color strength and good application fastness, making it a popular choice for various applications, including printing inks and paints.[3] This document provides detailed application notes and protocols for the effective use of **Pigment Violet 2** in water-based systems, targeting researchers, scientists, and professionals in formulation and development. While primarily an industrial pigment, its high stability and distinct color can be of interest in various research applications requiring a stable violet colorant.

**Pigment Violet 2** is recommended for use in water-based printing inks, such as gravure and flexographic inks, as well as in water-based paints.[3][4] Its successful incorporation into aqueous systems is highly dependent on proper dispersion, which is a critical process involving the wetting, de-agglomeration, and stabilization of the pigment particles.[5]

## Key Properties of **Pigment Violet 2**

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The performance of **Pigment Violet 2** in a final formulation is dictated by its inherent physical, chemical, and fastness properties.

Table 1: General and Chemical Properties of **Pigment Violet 2**

| Property | Value | Reference(s) |
|---|---|---|
| **C.I. Name** | **Pigment Violet 2** | **[3]** |
| C.I. Number | 45175:1 | [1][3] |
| CAS Number | 1326-04-1 | [1][3] |
| Chemical Class | Triarylcarbonium | [1][6] |
| Molecular Formula | C30H36N2O3 | [3][7] |

| Appearance | Violet Powder |[8][9] |

Table 2: Physical and Fastness Properties of **Pigment Violet 2**

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| Property | Value | Test Condition / Scale | Reference(s) |
|---|---|---|---|
| **Density** | **1.6 - 1.8 g/cm³** | **-** | **[1][10]** |
| Oil Absorption | 40 - 55 g/100g | - | [1][8][10] |
| Heat Resistance | 140 - 160 °C | - | [1][7][10] |
| Light Fastness (Full Shade) | 4 - 5 | Scale: 1-8 (8=Excellent) | [1][7][10] |
| Light Fastness (Reduced Tint) | 4 | Scale: 1-8 (8=Excellent) | [10] |
| Weather Resistance | 3 | Scale: 1-5 (5=Excellent) | [10] |
| Acid Resistance | 5 | Scale: 1-5 (5=Excellent) | [1][7][10] |
| Alkali Resistance | 4 | Scale: 1-5 (5=Excellent) | [1][7][10] |
| Water Resistance | 4 | Scale: 1-5 (5=Excellent) | [1][7] |
| Ethanol Resistance | 3 | Scale: 1-5 (5=Excellent) | [10] |

| Migration Resistance | 4 | Scale: 1-5 (5=Excellent) |[10] |

# Experimental Protocols

The key to successfully using **Pigment Violet 2** in a water-based system is achieving a fine, stable dispersion. This prevents issues like flocculation, color shift, and loss of gloss in the final application. The following protocols outline a standard procedure for dispersion and subsequent evaluation.

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# Protocol 1: Preparation of a Water-Based **Pigment Violet 2** Dispersion

This protocol describes the process of creating a pigment concentrate (also known as a slurry or grind base), which can then be let down into a final formulation (e.g., ink or paint). The process is broken down into three main stages: wetting, de-agglomeration (grinding), and stabilization.[5]

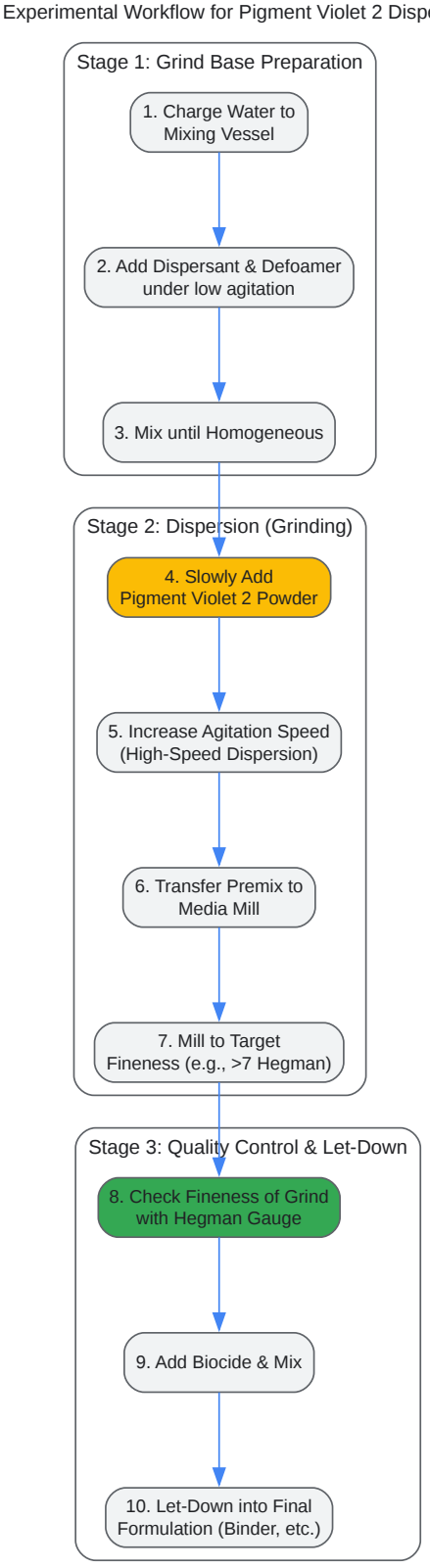
Objective: To prepare a stable, well-dispersed concentrate of **Pigment Violet 2** in an aqueous medium.

Materials and Equipment:

- **Pigment Violet 2** powder
- Deionized Water
- Wetting and Dispersing Agent (e.g., a high molecular weight polymeric dispersant)[11]
- Defoamer (e.g., mineral oil or silicone-based)
- Biocide (for long-term stability)
- High-speed disperser (e.g., Cowles dissolver)
- Media mill (e.g., bead mill) with grinding media (e.g., 0.8-1.2 mm glass or ceramic beads)
- Laboratory balance
- Beakers and mixing vessels
- Hegman gauge

Workflow Diagram:

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Caption: Workflow for preparing a water-based dispersion of **Pigment Violet 2**.

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Procedure:

Part A: Preparation of the Grind Base

- To a suitable mixing vessel, add the calculated amount of deionized water.
- While mixing at low speed with a high-speed disperser, slowly add the wetting and dispersing agent and the defoamer.[12] A typical starting point for the dispersant is 20-30% active content based on the pigment weight.[11]
- Continue mixing for 10-15 minutes until all additives are fully dissolved and the mixture is homogeneous.

Part B: Dispersion and Grinding

- Continue low-speed mixing and begin adding the **Pigment Violet 2** powder slowly to the vessel. Add the pigment at a rate that allows it to be incorporated into the liquid without forming dry clumps.
- Once all the pigment has been added, increase the disperser speed to create a vortex. Continue mixing at high speed for 20-30 minutes. This "pre-dispersion" step wets the pigment particles and breaks down larger agglomerates.[13]
- Transfer this pre-mix to a media mill charged with the appropriate grinding media.
- Mill the dispersion according to the manufacturer's instructions. The goal is to achieve a fine particle size, which can be monitored periodically.

Part C: Quality Control and Finalization

- After a set milling time, take a small sample and measure the fineness of grind using a Hegman gauge. A reading of 7 NS (New Standard) or higher is often desirable for high-gloss applications.
- Once the target fineness is achieved, filter the dispersion to remove the grinding media.
- Add a biocide to the final dispersion to prevent microbial growth during storage and mix at low speed.

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- The resulting pigment concentrate is now ready to be "let down" (mixed) into a final water-based formulation, which typically includes a binder (resin), coalescing agents, and other performance additives.[14]

## Protocol 2: Evaluation of the Water-Based Pigment System

Objective: To assess the quality and stability of the prepared **Pigment Violet 2** dispersion.

1. Dispersion Quality Assessment

- Method: Hegman Gauge Test.
- Procedure: Place a small amount of the pigment dispersion in the deep end of the Hegman gauge channel. Using the scraper blade, draw the dispersion down the length of the graded channel. Immediately observe the point at which a significant number of scratches or specks appear. The value on the scale at this point indicates the fineness of the grind.
- Acceptance Criteria: For high-quality inks and coatings, a value of >7 NS is typically required.

2. Colorimetric Analysis

- Method: Spectrophotometry.
- Procedure:
  - Prepare a drawdown of the pigmented formulation on a standardized test card (e.g., Leneta card).
  - Allow the film to dry completely under controlled temperature and humidity.
  - Use a spectrophotometer to measure the CIELAB color coordinates (L*, a*, b*).
- Analysis: Compare the color values to a standard or a previously approved batch to ensure color consistency. The L* value indicates lightness, a* represents the red/green axis, and b* represents the yellow/blue axis.

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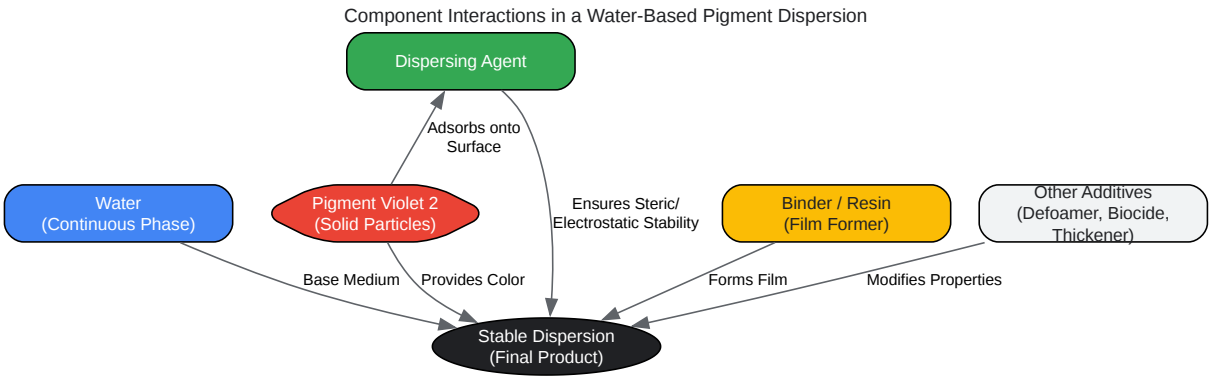
3. Stability Testing

- Method: Heat-Age Stability Test.
- Procedure:
  - Fill a sealed container approximately 80% full with the pigment dispersion.
  - Measure initial viscosity using a Brookfield viscometer or similar rheometer.
  - Place the container in an oven at a constant temperature (e.g., 50°C) for a specified period (e.g., 14 or 28 days).
  - After the aging period, allow the sample to return to room temperature.
  - Observe for any signs of separation, settling, or gelling.
  - Re-measure the viscosity.
- Analysis: A stable dispersion will show minimal change in viscosity and no hard settling or phase separation. Significant changes may indicate poor stabilization of the pigment particles.[13]

## Formulation and Component Relationships

The stability and performance of a water-based pigment dispersion rely on the careful selection and balance of its components. The primary goal is to overcome the van der Waals forces that cause pigment particles to re-agglomerate.[5]

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Caption: Key components and their roles in a stable water-based pigment dispersion.

Component Roles:

- **Pigment Violet 2**: The solid particles that provide color. They exist as agglomerates in their dry state and must be broken down.
- Water: The continuous phase or solvent system in which all other components are dispersed or dissolved.
- Dispersing Agent: A critical additive that adsorbs onto the surface of the pigment particles. It prevents re-agglomeration through steric or electrostatic repulsion, ensuring long-term stability.[5] The choice of dispersant is crucial and depends on the pigment's surface chemistry.
- Binder (Resin): A polymer that forms a continuous film upon drying, entrapping the pigment particles and adhering to the substrate. Examples include acrylic or polyurethane dispersions (PUDs).
- Other Additives: These include defoamers to prevent foam during processing, biocides to inhibit microbial growth, and rheology modifiers to control viscosity.[13]

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By following these protocols and understanding the interplay of formulation components, researchers and scientists can effectively incorporate **Pigment Violet 2** into a wide range of high-performance, water-based systems.

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